

# Essential Safety and Logistics for Handling 2-EthylNitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-EthylNitrobenzene

Cat. No.: B7770159

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This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-EthylNitrobenzene** (CAS No. 612-22-6). The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Precautionary Measures

**2-EthylNitrobenzene** is a yellow to light brown oily liquid that is irritating to the eyes, skin, and respiratory system.<sup>[1][2]</sup> It is also harmful if swallowed.<sup>[2]</sup> All personnel must be thoroughly familiar with the hazards before handling this chemical.

### Key Hazards:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.<sup>[1]</sup>
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.

Always handle **2-EthylNitrobenzene** in accordance with good industrial hygiene and safety practices.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent personal contact with **2-EthylNitrobenzene**.

Protection Type	Specific Equipment	Purpose
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	To prevent eye contact from splashes or vapors.
Skin Protection	Chemical-resistant gloves (e.g., light weight rubber gloves). Protective clothing to prevent skin exposure. <a href="#">[2]</a> <a href="#">[3]</a>	To avoid direct skin contact.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. <a href="#">[4]</a> If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator. <a href="#">[4]</a> <a href="#">[5]</a> For high concentrations, a full-face supplied air respirator may be necessary. <a href="#">[1]</a>	To prevent inhalation of vapors or mists. <a href="#">[1]</a>

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-EthylNitrobenzene** is crucial for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>	[2][6]
Molecular Weight	151.16 g/mol	[2][6]
Appearance	Yellow to light brown oily liquid	[1][2][6]
Melting Point	-13 to -10 °C	[1][2][6]
Boiling Point	234 - 236 °C	[1]
Flash Point	109 °C (closed cup)	[1]
Density	1.121 - 1.127 g/cm <sup>3</sup> at 25°C	[1][2][6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, acetone, and ether.	[2][6]

## Operational and Disposal Plans

The following sections provide step-by-step protocols for the safe handling, storage, and disposal of **2-EthylNitrobenzene**.

### Protocol for Safe Handling and Storage

Handling:

- Ventilation: Always handle **2-EthylNitrobenzene** in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.[4]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[1] Do not breathe vapors or mists.[1]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[5]
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[3] Wash hands thoroughly after handling.[1] Contaminated work clothes should be laundered separately before reuse.[5]

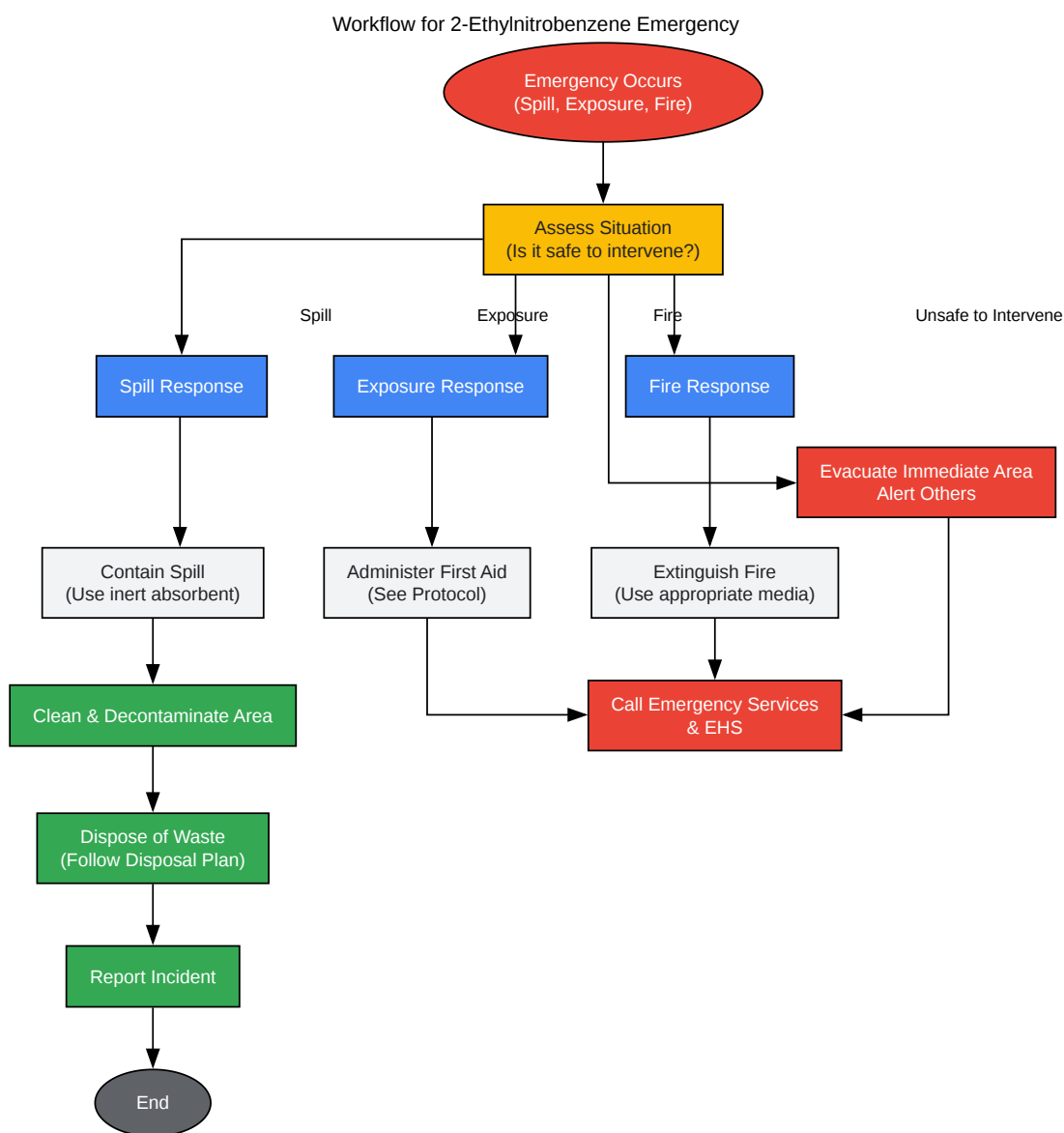
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.  
[\[4\]](#)

#### Storage:

- Container: Store in the original, tightly closed container.[\[1\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Segregation: Store away from incompatible materials such as reducing agents, acids, bases, alkali metals, and oxidizing agents.[\[4\]](#)
- Integrity: Opened containers must be carefully resealed and kept upright to prevent leakage.  
[\[1\]](#)

## Emergency Protocols

Immediate and appropriate response is critical in the event of an emergency involving **2-EthylNitrobenzene**.



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Caption: Emergency response workflow for **2-EthylNitrobenzene** incidents.

In all cases of exposure, consult a physician and show them the Safety Data Sheet.[1]

- Inhalation: Move the person to fresh air.[1] If breathing is difficult, give oxygen.[5] If the person is not breathing, give artificial respiration and seek immediate medical attention.[1][5]
- Skin Contact: Immediately wash off with soap and plenty of water.[1] Remove contaminated clothing and shoes.[5] Seek medical advice if irritation persists.[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[1][4] Remove contact lenses if present and easy to do.[8] Consult a physician immediately.[1]
- Ingestion: Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and call a poison control center or doctor immediately.[1][4]
- Evacuate: Evacuate personnel to a safe area.[1]
- Ventilate: Ensure adequate ventilation.[1]
- Prevent Contact: Wear appropriate PPE to avoid breathing vapors and contact with skin or eyes.[1]
- Containment: Prevent the product from entering drains.[1] Contain the spill using sand, earth, or other inert absorbent material.[1]
- Collection: Soak up the spill with the inert absorbent material and collect it into a suitable, closed, and labeled container for disposal as hazardous waste.[1]
- Decontamination: Clean the spill area thoroughly.

## Disposal Plan

All waste materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Protocol for Waste Disposal:

- Containerization: Collect all **2-EthylNitrobenzene** waste, including contaminated absorbent materials, in a suitable, closed, and clearly labeled container.<sup>[1]</sup>
- Storage Pending Disposal: Store the waste container in a designated, secure area away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through an authorized waste disposal company. Do not dispose of the material down the drain or into the environment.<sup>[1]</sup>
- Documentation: Maintain all necessary records of the disposal process as required by your institution and local regulations.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 2-EthylNitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7770159#personal-protective-equipment-for-handling-2-ethylnitrobenzene]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)